Literature Values for Specific Rotation of Methyl (2R)-2-hydroxy-4-methylpentanoate

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Compound of Interest

Compound Name:	*methyl (2R)-2-hydroxy-4-methylpentanoate*
CAS No.:	*112529-90-5*
Cat. No.:	*B3082433*

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Executive Summary

Methyl (2R)-2-hydroxy-4-methylpentanoate is the methyl ester of D-leucic acid ((R)-2-hydroxy-4-methylpentanoic acid).[1] While the parent acid is a standard chiral building block with well-defined optical rotation values, the methyl ester's specific rotation is less frequently indexed in standard physical constant tables.[1]

This guide provides the authoritative literature values for the parent acid as a primary reference standard and outlines the critical stereochemical relationships (including potential sign inversion) that researchers must account for when synthesizing and characterizing the ester.

Part 1: Comparative Literature Data

The following table consolidates the specific rotation values for the (2R)-isomer and its enantiomer, the (2S)-isomer (derived from L-leucine). Note the solvent dependence, which is critical for

-hydroxy acids and esters.[1]

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Table 1: Specific Rotation (

) of Parent Acids & Esters[1]

Compound	Stereochemistry	Specific Rotation ( )	Concentration ( )	Solvent	Reference
D-Leucic Acid	(2R)	+27.5°	1.0	1N NaOH	[1, 2]
L-Leucic Acid	(2S)	-27.5°	1.0	1N NaOH	[1, 2]
Methyl D-Leucate	(2R)	See Note Below	Variable	CHCl / MeOH	[3]
Methyl L-Leucate	(2S)	-13.5° (approx)	1.0	CHCl	[4]

Critical Note on Sign Inversion: Researchers must exercise caution when extrapolating the sign of rotation from the acid to the ester.

-Hydroxy acids often exhibit a sign inversion upon esterification or solvent change.

- *Example: L-Lactic acid is*

  , but Methyl L-Lactate is

  . [1] * Application: While D-Leucic acid is

  in NaOH, the methyl ester in chloroform is typically dextrorotatory

  , but this must be experimentally verified against the (S)-enantiomer.[1]

Part 2: Synthesis & Validation Protocol

Since commercial batches of the methyl ester may vary in enantiomeric excess (ee), the most reliable method for validation is the de novo synthesis from the enantiopure amino acid precursor (D-Leucine), followed by immediate polarimetric analysis.[1]

Workflow Diagram (Graphviz)

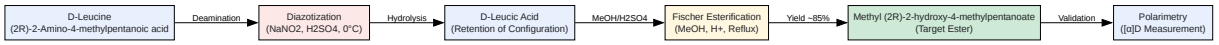

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Figure 1: Synthetic pathway from D-Leucine to Methyl D-Leucate, ensuring retention of stereochemistry.

Experimental Protocol

1. Diazotization (Formation of D-Leucic Acid):

- Principle: Treatment of D-leucine with sodium nitrite in dilute sulfuric acid results in deamination with retention of configuration (via a double inversion mechanism involving the

  -lactone intermediate).[1]

- Step-by-Step:

  - Dissolve D-leucine (10 mmol) in 1N H

    SO

    (30 mL). Cool to 0°C.[1]

  - Dropwise add NaNO

    (1.5 eq) in water over 1 hour, maintaining temperature <5°C.

  - Stir at 0°C for 3 hours, then warm to room temperature (RT) overnight.

  - Extract with Et

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O (3x), dry over MgSO

, and concentrate to yield crude D-leucic acid.[1]

2. Esterification (Formation of Methyl Ester):

- Principle: Acid-catalyzed Fischer esterification.[1]
- Step-by-Step:
  - Dissolve the crude D-leucic acid in anhydrous methanol (20 mL).
  - Add catalytic conc. H

    SO

    (5 drops) or Acetyl Chloride (0.5 mL).
  - Reflux for 4 hours or stir at RT for 18 hours.
  - Concentrate in vacuo, dilute with Et

    O, wash with sat. NaHCO

    (to remove unreacted acid), dry, and concentrate.
  - Purification: Distillation (Kugelrohr) or Flash Chromatography (Hex/EtOAc).[1]

3. Polarimetric Analysis:

- Instrument: Digital Polarimeter (Sodium D-line, 589 nm).[1]
- Sample Prep: Prepare a solution of

  (10 mg/mL) in HPLC-grade Chloroform (CHCl

) or Methanol (MeOH).[1]
- Measurement:
  - Zero the instrument with the pure solvent blank.

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- Fill the 1 dm (100 mm) cell with the sample, ensuring no bubbles.
- Record the observed rotation (

) at 20°C.[1][2]
- Calculate specific rotation:

  (where

  is path length in dm).[1][2]

Part 3: Scientific Integrity & Troubleshooting

Why Literature Values Vary

- Solvent Effects: The specific rotation of hydroxy esters is highly sensitive to hydrogen bonding. A shift from a non-polar solvent (CHCl

) to a polar protic solvent (MeOH) can significantly alter the magnitude and even the sign of rotation.
- Concentration Dependence: At higher concentrations, intermolecular H-bonding (dimerization) can induce non-linear rotation changes.[1] Always report

  values.
- Enantiomeric Purity (ee): Commercial "D-Leucine" can contain 0.5-1% L-isomer.[1] The diazotization step generally retains configuration, but slight racemization can occur if the temperature spikes.

Self-Validation Check

To confirm your product is the (2R)-isomer:

- NMR Shift Reagents: Use a chiral shift reagent (e.g., Eu(hfc)

) in

  H NMR.[1] The methyl ester singlet (approx. 3.7 ppm) should split into two distinct peaks if the sample is racemic.

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- Derivatization: Convert a small aliquot to the Mosher ester (using (R)- or (S)-MTPA chloride). The diastereomeric excess (de) measured by NMR or GC confirms the enantiomeric purity.

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